

1-Ethynyl-3-methoxybenzene CAS number and molecular weight

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Compound of Interest

Compound Name: *3-Ethynylanisole*

Cat. No.: B1662057

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Core Chemical Identifiers for 1-Ethynyl-3-methoxybenzene

For researchers and scientists engaged in drug development and chemical synthesis, precise identification of a compound is paramount. This section provides the key identifiers for 1-Ethynyl-3-methoxybenzene, also known under synonyms such as **3-Ethynylanisole** and **3-Methoxyphenylacetylene**.^[1]

The Chemical Abstracts Service (CAS) has assigned the number 768-70-7 to 1-Ethynyl-3-methoxybenzene.^{[1][2]} This unique numerical identifier is universally used to provide an unambiguous reference for the chemical substance, avoiding confusion that can arise from its various synonyms.

The molecular weight of 1-Ethynyl-3-methoxybenzene is a fundamental physical property critical for stoichiometric calculations in chemical reactions and for analytical characterization.

Property	Value	Source
Molecular Formula	C ₉ H ₈ O	[1] [2]
Molecular Weight	132.16 g/mol	[2]
Monoisotopic Mass	132.057514874 Da	[2]

This foundational data serves as the starting point for any in-depth study or application of this compound. The subsequent sections of this guide will delve into the synthesis, reactivity, and applications of 1-Ethynyl-3-methoxybenzene, grounded in these core identifiers.

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References

- 1. Benzene, 1-ethynyl-3-methoxy- | CymitQuimica [cymitquimica.com]
- 2. 1-Ethynyl-3-methoxybenzene | C9H8O | CID 640753 - PubChem [pubchem.ncbi.nlm.nih.gov]
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